A Comparative Guide to the Bioactivity of Grandinin from Diverse Natural Sources

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Compound of Interest

Compound Name:	*Grandinin*
CAS No.:	*115166-32-0*
Cat. No.:	*B1216238*

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Grandinin, an ellagitannin found in various botanicals, has garnered significant interest for its diverse bioactive properties. This guide provides a comparative analysis of the biological activities of **grandinin** derived from different natural sources, supported by available experimental data. While comprehensive data for isolated **grandinin** from all sources remains an area for further research, this document summarizes the current scientific findings to aid in research and development.

Unveiling the Bioactivity of **Grandinin**: A Comparative Overview

Grandinin has been primarily isolated and studied from two main sources: the leaves of the broad-leaved paperbark tree (Melaleuca quinquenervia) and various species of oak (Quercus spp.), such as the North American white oak (Quercus alba) and the European red oak (Quercus robur).[1] Its presence in oak barrels also leads to its extraction into aging wines.[1] The bioactivity of **grandinin**, particularly its antioxidant, hypoglycemic, and anticancer effects, has been the focus of several studies.

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Quantitative Bioactivity Data

The following table summarizes the available quantitative data on the bioactivity of **grandinin** from different sources. A notable gap in the current literature is the lack of specific bioactivity data for **grandinin** isolated from oak species. Studies on oak extracts, which contain a mixture of polyphenols including **grandinin**, provide insights into their collective biological effects.

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Bioactivity	Source	Compound	Method	Result	Reference
Antioxidant Activity	Melaleuca quinquenervia	Isolated Grandinin	DPPH Radical Scavenging Assay	EC50: 4.3 ± 0.3 µg/mL	[2]
Quercus robur (Bark Extract)	Extract	DPPH Radical Scavenging Assay	IC50: 1.94 µg/mL (Microwave-assisted water extract)		[3]
Hypoglycemic Activity	Melaleuca quinquenervia	Isolated Grandinin	In vivo (mice)	Significant dose-dependent reduction in blood glucose at 35-70 mg/kg	[2]
Mongolian Oak (Quercus mongolica) Cups	Phenolic Extract	In vivo (diabetic rats)	Significant decrease in fasting blood glucose at 200 and 800 mg/kg		[4][5]
Anticancer Activity	Not specified (found in M. quinquenervia and oaks)	Isolated Grandinin	Inhibition of EGFR and AKT phosphorylation in malignant lung cells	Effective at 16 µM	[6][7][8]
Toxicity	Melaleuca quinquenervia	Isolated Grandinin	In vivo (mice)	LD50: 316 mg/kg	[2]

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In-Depth Look at Bioactivities

Antioxidant Properties

Grandinin isolated from Melaleuca quinquenervia demonstrates potent antioxidant activity, as evidenced by its low EC50 value in the DPPH radical scavenging assay.[2] This suggests its potential to mitigate oxidative stress, a key factor in various chronic diseases. While specific data for **grandinin** from oak is unavailable, extracts from Quercus robur bark, which contain **grandinin**, also show strong antioxidant potential.[3] For instance, the French oak wood extract Robuvit®, which is standardized to contain roburins including **grandinin**, has been shown to have an in vitro antioxidant capacity of 6.37 micromole Trolox equivalent/mg.[7]

Hypoglycemic Effects

Studies on **grandinin** from Melaleuca quinquenervia have revealed its significant, dose-dependent hypoglycemic effects in mice.[2] This indicates its potential as a natural agent for blood sugar management. Similarly, a phenolic extract from Mongolian Oak cups, rich in various compounds including ellagic acid and kaempferol derivatives which are related to **grandinin**, has demonstrated hypoglycemic effects in diabetic rats.[4][5]

Anticancer Potential

A key area of **grandinin**'s bioactivity is its anticancer potential. Research has shown that **grandinin** can down-regulate the phosphorylation of the Epidermal Growth Factor Receptor (EGFR) and Protein Kinase B (AKT) in malignant lung cells.[6][7][8] By inhibiting these key signaling proteins, **grandinin** can induce apoptosis and reduce the viability of cancer cells.[6][7][8] This mechanism of action positions **grandinin** as a promising candidate for further investigation in oncology.

Experimental Protocols

Detailed methodologies for the key experiments cited are provided below to facilitate the replication and extension of these findings.

DPPH (2,2-diphenyl-1-picrylhydrazyl) Radical Scavenging Assay

This assay is a common method to evaluate the antioxidant activity of a compound.

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- Preparation of DPPH Solution: A stock solution of DPPH (e.g., 0.1 mM) is prepared in a suitable solvent like methanol or ethanol and stored in the dark.
- Reaction Mixture: Different concentrations of the test compound (**grandinin**) are added to the DPPH solution. A control containing the solvent and DPPH solution is also prepared.
- Incubation: The reaction mixtures are incubated in the dark at room temperature for a specified period (e.g., 30 minutes).
- Measurement: The absorbance of the solutions is measured at a specific wavelength (typically around 517 nm) using a spectrophotometer.
- Calculation: The percentage of radical scavenging activity is calculated using the formula: % Inhibition = [(Absorbance of Control - Absorbance of Sample) / Absorbance of Control] x 100 The EC50 value, the concentration of the sample required to scavenge 50% of the DPPH radicals, is then determined from a dose-response curve.

In Vivo Hypoglycemic Activity Assay (in mice)

This protocol outlines the general steps for assessing the blood glucose-lowering effects of a substance in an animal model.

- Animal Model: Healthy, normoglycemic mice are typically used. For studies on diabetic models, diabetes is induced using agents like streptozotocin (STZ).
- Acclimatization and Fasting: Animals are acclimatized to laboratory conditions and then fasted overnight before the experiment.
- Grouping: Mice are randomly divided into several groups: a control group (receiving vehicle), a positive control group (receiving a standard hypoglycemic drug like glibenclamide), and test groups (receiving different doses of **grandinin**).
- Administration: The test compound or vehicle is administered orally or via injection.
- Blood Glucose Monitoring: Blood samples are collected from the tail vein at specific time intervals (e.g., 0, 1, 2, 4, and 6 hours) after administration. Blood glucose levels are measured using a glucometer.

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- Data Analysis: The percentage reduction in blood glucose levels is calculated and compared between the groups to determine the hypoglycemic effect.

EGFR and AKT Phosphorylation Inhibition Assay (Western Blotting)

This method is used to determine the effect of a compound on the phosphorylation status of specific proteins in a signaling pathway.

- Cell Culture and Treatment: Cancer cell lines (e.g., malignant lung cells) are cultured and then treated with different concentrations of **grandinin** or a vehicle control for a specified duration.
- Protein Extraction: After treatment, the cells are lysed to extract total proteins. The protein concentration is determined using a suitable method like the Bradford assay.
- SDS-PAGE and Protein Transfer: Equal amounts of protein from each sample are separated by size using sodium dodecyl sulfate-polyacrylamide gel electrophoresis (SDS-PAGE) and then transferred to a membrane (e.g., PVDF or nitrocellulose).
- Immunoblotting: The membrane is blocked to prevent non-specific antibody binding and then incubated with primary antibodies specific for the phosphorylated forms of EGFR (p-EGFR) and AKT (p-AKT), as well as antibodies for total EGFR and AKT (as loading controls).
- Detection: The membrane is then incubated with a secondary antibody conjugated to an enzyme (e.g., horseradish peroxidase), which catalyzes a chemiluminescent reaction. The resulting signals are detected using an imaging system.
- Analysis: The intensity of the bands corresponding to p-EGFR and p-AKT is quantified and normalized to the total protein levels to determine the extent of phosphorylation inhibition by **grandinin**.

Visualizing the Mechanisms

To better illustrate the concepts discussed, the following diagrams have been generated using the DOT language.

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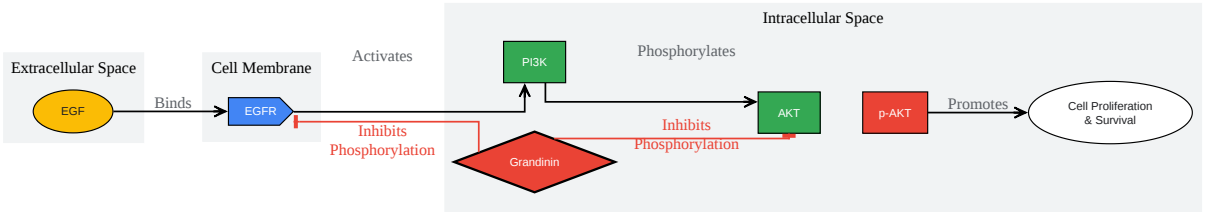
Grandinin's Impact on the EGFR-AKT Signaling Pathway



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Caption: **Grandinin** inhibits the EGFR-AKT signaling pathway.

Experimental Workflow for Assessing Antioxidant Activity

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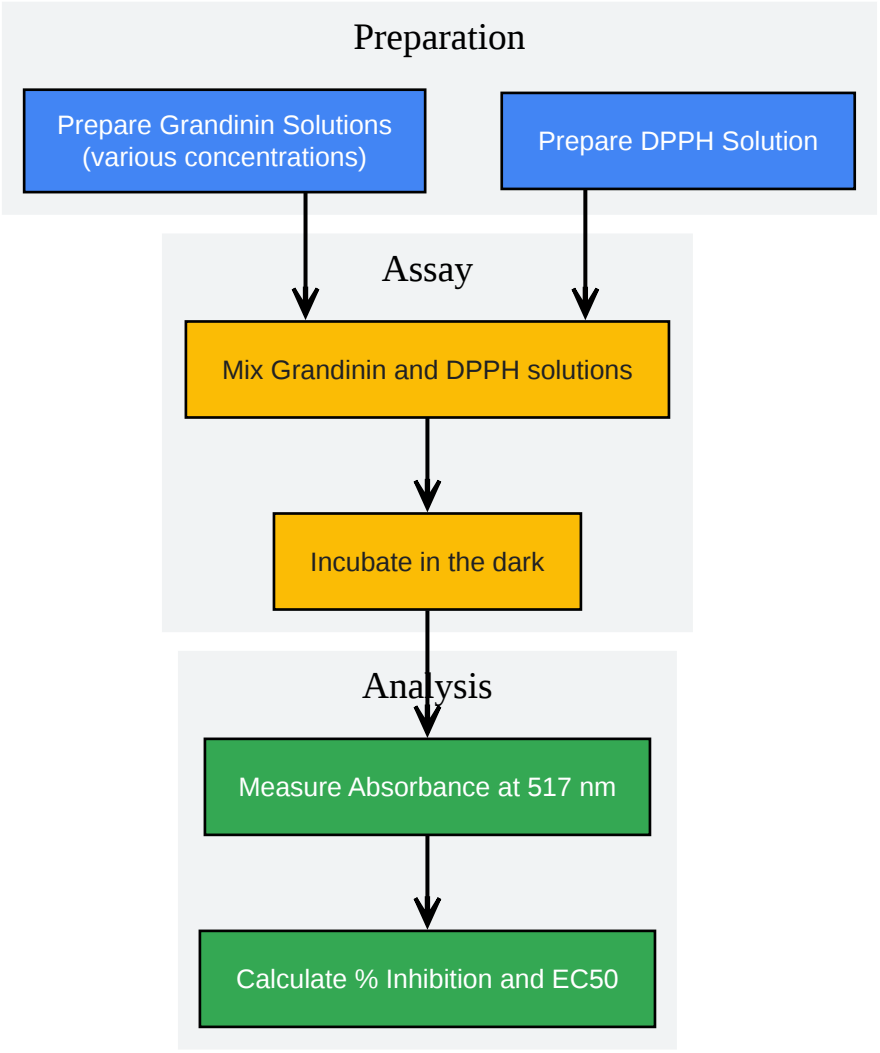

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Caption: Workflow of the DPPH radical scavenging assay.

In Vivo Hypoglycemic Study Workflow

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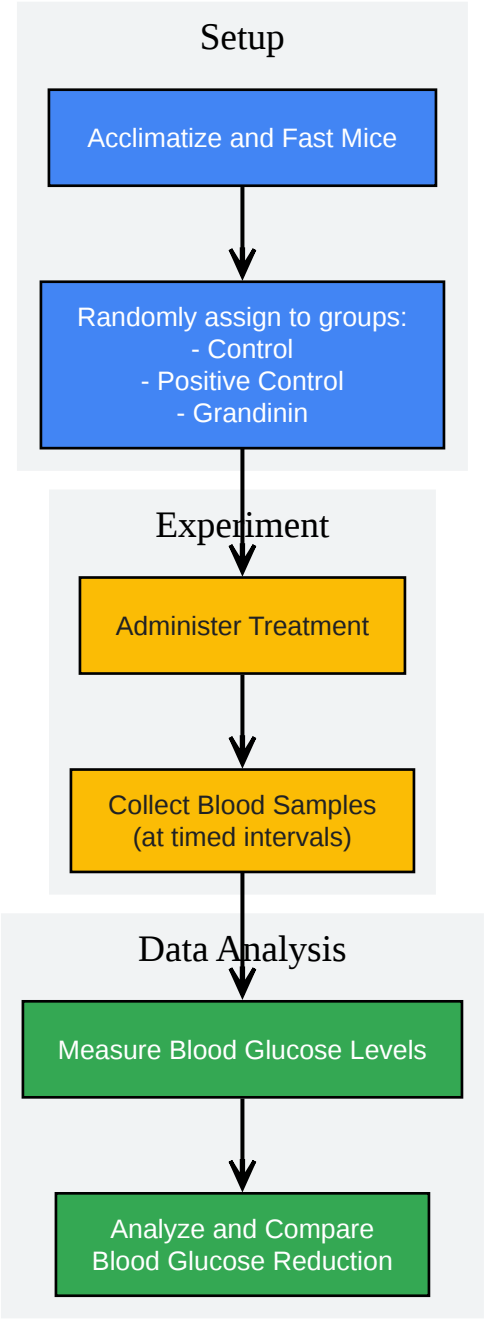

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Caption: Workflow for the in vivo hypoglycemic assay.

Conclusion

Grandinin exhibits a compelling profile of bioactive properties, including antioxidant, hypoglycemic, and anticancer effects. While quantitative data for **grandinin** from Melaleuca

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quinquenervia is available, further research is needed to isolate and characterize the bioactivity of **grandinin** from oak species to enable a more direct comparison. The inhibition of the EGFR-AKT signaling pathway is a particularly promising avenue for its application in oncology. The experimental protocols and workflows provided herein offer a foundation for future investigations into this versatile natural compound.

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References

- 1. Antioxidant Characterization of Oak Extracts Combining Spectrophotometric Assays and Chemometrics - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Phytochemical and antioxidant comparison of Quercus ilex and Quercus robur acorn extracts obtained by matrix solid-phase dispersion - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. japsonline.com [japsonline.com]
- 5. Effect of the French Oak Wood Extract Robuvit on Markers of Oxidative Stress and Activity of Antioxidant Enzymes in Healthy Volunteers: A Pilot Study - PMC [pmc.ncbi.nlm.nih.gov]
- 6. e-century.us [e-century.us]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
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